

# Global Suppliers of L-Valine-15N,d8: A Technical Resource

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: L-Valine-15N,d8

Cat. No.: B12395208

[Get Quote](#)

For researchers, scientists, and professionals engaged in drug development and metabolic research, the procurement of high-quality, isotopically labeled compounds is critical. This technical guide provides a detailed overview of global suppliers for **L-Valine-15N,d8**, a stable isotope-labeled amino acid essential for a range of applications, including protein analysis, metabolic tracing, and as an internal standard in mass spectrometry-based quantification.

## Supplier and Product Specifications

The following table summarizes the key quantitative data for **L-Valine-15N,d8** available from prominent suppliers. This allows for a straightforward comparison of isotopic and chemical purity to meet specific experimental requirements.

Supplier	Catalog Number	Isotopic Purity ( <sup>15</sup> N)	Isotopic Purity (D)	Chemical Purity
Cambridge Isotope Laboratories	DNLM-4643-PK	96%	96%	Not Specified
Eurisotop	DNLM-4643-PK	96%	96%	98% <sup>[1]</sup>
MedChemExpress	HY-N0717	Not Specified	Not Specified	Not Specified

## Experimental Protocols and Methodologies

Detailed experimental protocols are contingent on the specific application of **L-Valine-15N,d8** and are therefore beyond the scope of this supplier guide. Researchers should refer to established scientific literature and methodologies relevant to their field of inquiry, such as quantitative proteomics, metabolomics, or pharmacokinetic studies. The supplier's certificate of analysis for a specific lot will provide the most accurate data on isotopic enrichment and purity, which is crucial for precise experimental design and data interpretation.

It is important to note that signaling pathways are biological processes and are not directly associated with the supply of a chemical compound. Therefore, a diagram of a signaling pathway is not applicable in this context. Similarly, an experimental workflow would be specific to the research being conducted and not to the procurement of the starting material.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. L-VALINE | Eurisotop [eurisotop.com]
- To cite this document: BenchChem. [Global Suppliers of L-Valine-15N,d8: A Technical Resource]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12395208#l-valine-15n-d8-supplier-and-catalog-number]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)